

physical and chemical properties of 5-Chloro-2-(methylsulfonamido)benzoic acid

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Compound of Interest

Compound Name: 5-Chloro-2-(methylsulfonamido)benzoic acid

Cat. No.: B2772405

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An In-depth Technical Guide to 5-Chloro-2-(methylsulfonamido)benzoic acid

For Researchers, Scientists, and Drug Development Professionals

Foreword

5-Chloro-2-(methylsulfonamido)benzoic acid, a unique sulfonamide derivative, stands as a compound of significant interest within the pharmaceutical and agrochemical research landscapes. Its structural motifs, featuring a chlorinated benzoic acid scaffold appended with a methylsulfonamido group, suggest a rich chemical profile ripe for exploration. This guide provides a comprehensive overview of its known physical and chemical properties, alongside insights into its synthesis, reactivity, and potential applications, with a particular focus on its relevance in drug discovery and development. While extensive experimental data for this specific molecule remains somewhat elusive in publicly accessible literature, this document consolidates available information and draws logical inferences from related structures to offer a valuable resource for researchers in the field.

Molecular Structure and Key Identifiers

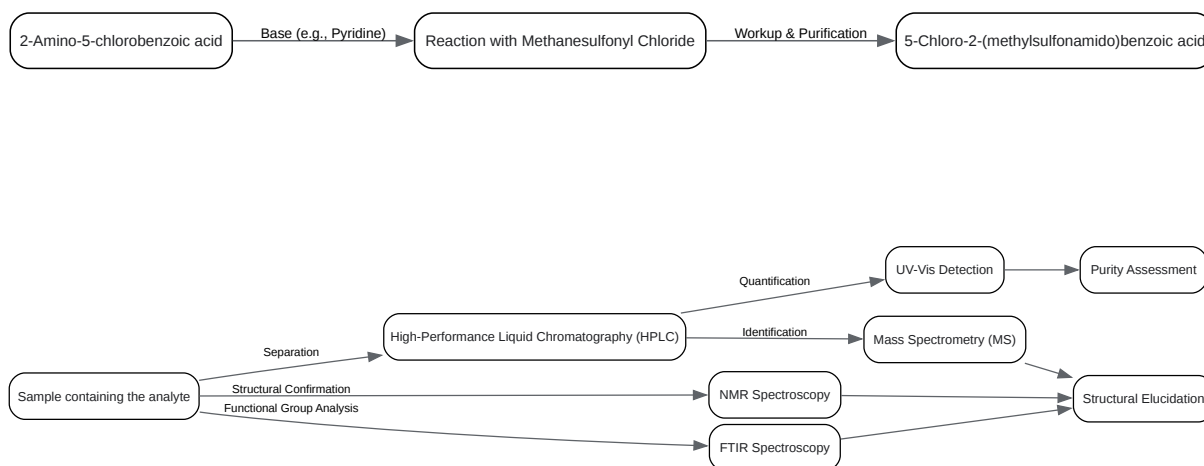
At its core, **5-Chloro-2-(methylsulfonamido)benzoic acid** is a disubstituted benzoic acid. The strategic placement of the chloro and methylsulfonamido groups on the aromatic ring is pivotal

to its chemical behavior and potential biological activity.

Systematic Name: **5-Chloro-2-(methylsulfonamido)benzoic acid** CAS Number: 89979-12-4

Molecular Formula: C₈H₈ClNO₄S Molecular Weight: 249.67 g/mol

Structural Representation:



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